

A Comparative Analysis of Copper Leaching from Wood Preservatives

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Compound of Interest

Compound Name: Copper octanoate

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A detailed review of experimental data on the leaching of copper from various wood preservatives reveals significant differences in their environmental performance. Micronized copper-based formulations consistently demonstrate lower copper leaching rates compared to soluble copper systems such as Alkaline Copper Quaternary (ACQ) and Copper Azole (CA).

The selection of wood preservatives is a critical consideration for researchers and professionals in drug development and environmental science, balancing the need for effective wood protection with the imperative to minimize environmental impact. Copper-based preservatives are widely used, but concerns remain regarding the leaching of copper into the surrounding environment. This guide provides an objective comparison of the leaching performance of different copper-based wood preservatives, supported by experimental data from various studies.

Quantitative Leaching Data

The following table summarizes the quantitative data on copper leaching from different wood preservatives as reported in several scientific studies. It is important to note that direct comparison between studies can be challenging due to variations in experimental conditions, wood species, and analytical methods.

Preservative Type	Wood Species	Leaching Conditions	Copper Leaching	Reference
Micronized Copper Quat (MCQ)	Southern Yellow Pine	Laboratory Test (CNS 6717)	4.94% (average leaching percentage)	[1]
Alkaline Copper Quat (ACQ)	Southern Yellow Pine	Laboratory Test (CNS 6717)	10.19% (average leaching percentage)	[1]
Chromated Copper Arsenate (CCA)	Southern Yellow Pine	Laboratory Test (CNS 6717)	5.42% (average leaching percentage)	[1]
Micronized Copper Quat (MCQ)	Not Specified	Laboratory and Field Tests	Leaching was about 10% that of ACQ in both lab and 2-year field tests.	[2]
Alkaline Copper Quat (ACQ)	Not Specified	Field Scale (1 year)	670 mg of copper leached	[3]
Chromated Copper Arsenate (CCA)	Weathered, High Retention	Field Scale (1 year)	418 mg of copper leached	[3]
Micronized Copper Azole (MCA)	Not Specified	Not Specified	90% to 99% less copper release compared to standard treated wood products.	[4]
Alkaline Copper Quat (ACQ) & Copper Azole (CA)	Not Specified	General Observation	Generally leach more than CCA-treated wood.	[5]

Experimental Protocols

A standardized method for evaluating the leachability of waterborne wood preservatives is crucial for comparing the performance of different formulations. The American Wood Protection Association (AWPA) Standard E11, "Standard Method for Accelerated Evaluation of Preservative Leaching," is a widely recognized protocol for this purpose.[\[6\]](#)[\[7\]](#)

AWPA E11: Standard Method for Accelerated Evaluation of Preservative Leaching

Objective: To provide an accelerated laboratory method to determine the leachability of waterborne wood preservatives. This method is intended to assess the long-term efficacy of preservatives and is not designed to predict environmental impact directly.[\[6\]](#)

Methodology:

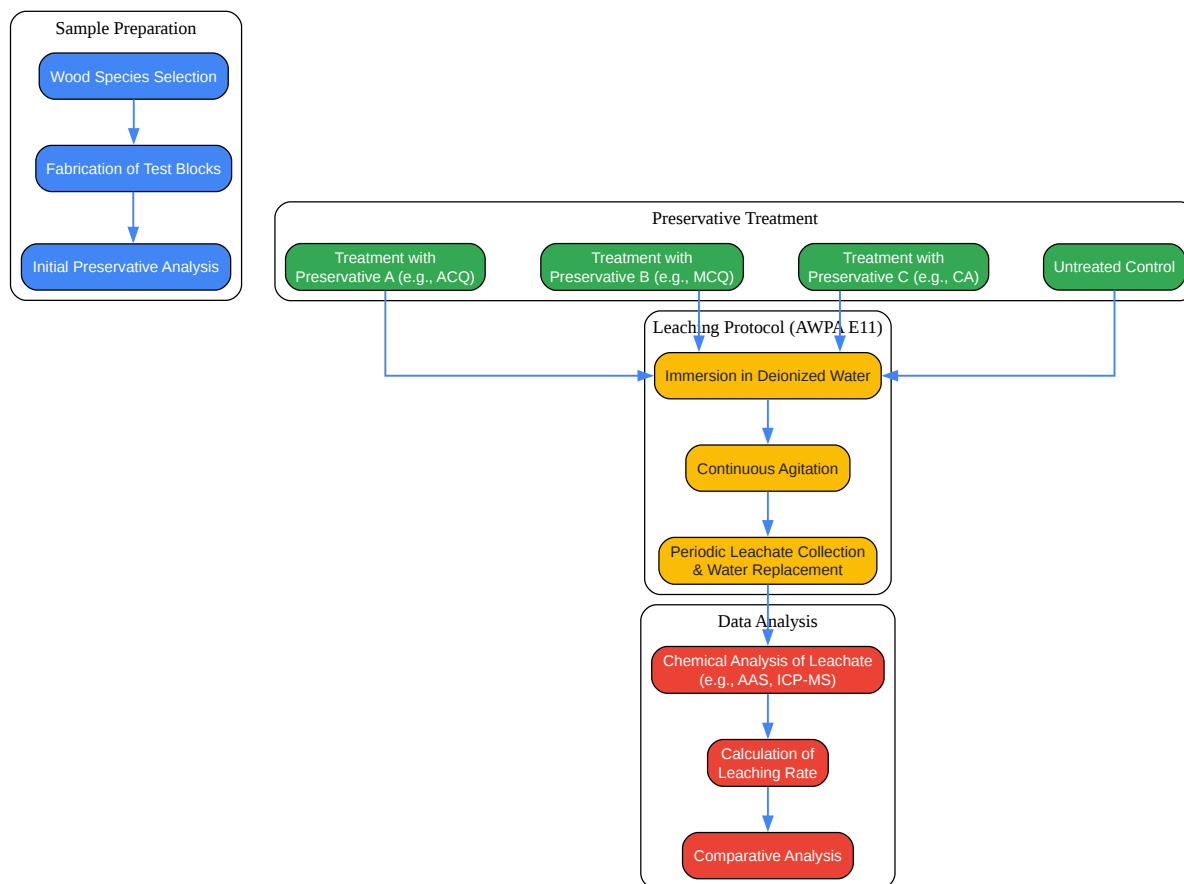
- **Test Specimens:** Small blocks of wood, typically 19 mm cubes, are used to maximize the surface-area-to-volume ratio, thereby accelerating the leaching process.[\[7\]](#)
- **Preservative Treatment:** The wood blocks are treated with the wood preservative being tested according to specified procedures to achieve a target retention level.
- **Conditioning:** After treatment, the blocks are conditioned to allow for the fixation of the preservative components within the wood structure.
- **Leaching Procedure:**
 - The treated and conditioned wood blocks are immersed in a specified volume of deionized water.
 - The water is typically agitated or stirred continuously throughout the test period.
 - The leaching water is collected and replaced with fresh deionized water at predetermined intervals over a set duration, often around 14 days.[\[7\]](#)
- **Analysis:**
 - The collected leachate samples are analyzed for the concentration of the leached preservative components (in this case, copper) using appropriate analytical techniques

such as atomic absorption spectroscopy or inductively coupled plasma mass spectrometry.

- Alternatively, the wood blocks can be analyzed for their residual preservative content before and after leaching to determine the percentage of the preservative that has leached out.
- Reporting: The results are typically expressed as the cumulative amount of the leached component over time or as a percentage of the initial amount of the preservative in the wood.

Visualization of Experimental Workflow

The following diagram illustrates the typical workflow of a comparative leaching study for wood preservatives, based on the principles of the AWP E11 standard.



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